

An In-depth Technical Guide to C.I. Reactive Black 5

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Compound of Interest

Compound Name: *Reactive Black 5*

Cat. No.: *B1144104*

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Introduction to C.I. Reactive Black 5

C.I. **Reactive Black 5** (RB5) is a synthetic dye of significant importance in various scientific and industrial fields. It is a bis-azo dye, recognized for its intense black color and its ability to form strong, permanent bonds with substrates.^[1] This technical guide provides a comprehensive overview of the molecular characteristics, properties, and applications of **Reactive Black 5**, with a focus on its utility in research and development.

Core Molecular Identity

The foundational aspect of any chemical compound is its molecular structure and identity. **Reactive Black 5** is a complex molecule with specific identifiers that are crucial for its accurate use in experimental settings.

Molecular Formula and Weight

Reactive Black 5 is most commonly available as a tetrasodium salt. The molecular details are summarized below:

Property	Value	Reference(s)
Molecular Formula	C ₂₆ H ₂₁ N ₅ Na ₄ O ₁₉ S ₆	[1][2][3]
Molecular Weight	991.82 g/mol	[1][4]
CAS Number	17095-24-8	[2][3][5][6]
C.I. Number	20505	[1]

The IUPAC name for this compound is Tetrasodium;4-amino-5-hydroxy-3,6-bis[[4-(2-sulfonatoxyethylsulfonyl)phenyl]diazenyl]naphthalene-2,7-disulfonate.[1][3]

Chemical Structure

Reactive Black 5 is characterized by a central multi-substituted naphthalene core with two azo groups (-N=N-), classifying it as a bis-azo compound.[2][5] A key feature of its structure is the presence of two sulfatoethylsulfonyl groups, which are the reactive moieties of the dye.[1]

Caption: Simplified 2D representation of the **Reactive Black 5** structure.

Physicochemical and Spectroscopic Properties

Understanding the physical and chemical properties of **Reactive Black 5** is essential for its application in various experimental protocols.

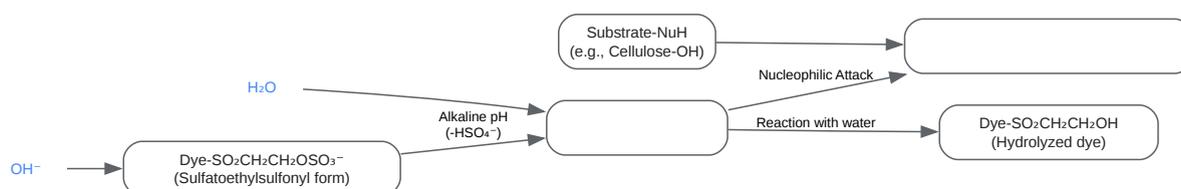
Property	Value	Reference(s)
Appearance	Black powder	[1][5]
Solubility	Soluble in water (100 g/L at 20°C)	[5]
Melting Point	>300 °C	
λ _{max} (in water)	597 nm	
Density	1.21 g/cm ³ at 20 °C	

The aqueous solution of **Reactive Black 5** is bluish-black.[5] Its high solubility in water is attributed to the multiple sulfonate groups, which also makes it suitable for various aqueous-based applications.

Mechanism of Reactivity: The Vinyl Sulfone Chemistry

Reactive Black 5 belongs to the vinyl sulfone class of reactive dyes.[1] The key to its functionality lies in the sulfatoethylsulfonyl group ($-\text{SO}_2\text{CH}_2\text{CH}_2\text{OSO}_3^-$). Under alkaline conditions, this group undergoes an elimination reaction to form a highly electrophilic vinyl sulfone group ($-\text{SO}_2\text{CH}=\text{CH}_2$).[1]

This reactive vinyl sulfone intermediate is the cornerstone of the dye's ability to form covalent bonds. It readily reacts with nucleophilic groups, such as the hydroxyl groups ($-\text{OH}$) on cellulosic fibers or the amine groups ($-\text{NH}_2$) in proteins.[1] This reaction, a Michael-type addition, results in the formation of a stable ether or amine linkage, permanently attaching the dye to the substrate.[1]



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Caption: Reaction mechanism of **Reactive Black 5** with a nucleophilic substrate.

The primary experimental consideration is the control of pH. The activation to the vinyl sulfone form is efficient under mildly alkaline conditions (pH 10-11). However, at higher pH or in the presence of excess water, a competing hydrolysis reaction can occur, where the vinyl sulfone reacts with hydroxide ions instead of the substrate. This leads to the deactivation of the dye and reduced labeling efficiency.

Applications in Research and Life Sciences

While **Reactive Black 5** is predominantly known as a textile dye, its reactive nature has led to its use in various research applications.

- **Bioconjugation:** The vinyl sulfone group can react with amine and thiol groups on proteins and other biomolecules, making it a potential tool for bioconjugation and labeling studies.
- **Histology and Staining:** It is used in hematology and histology for staining cellular components.
- **Environmental Science:** Due to its prevalence as a textile effluent, **Reactive Black 5** is often used as a model compound in studies on the bioremediation and photocatalytic degradation of azo dyes.[5]
- **Diagnostic Assays:** It finds applications in the manufacturing of diagnostic assays.

Experimental Protocol: General Procedure for Labeling a Nucleophilic Substrate

This protocol provides a generalized workflow for the covalent labeling of a substrate (e.g., a protein or a functionalized surface) with **Reactive Black 5**. The exact parameters, such as concentration, temperature, and reaction time, should be optimized for each specific application.

Objective: To covalently attach **Reactive Black 5** to a substrate containing nucleophilic groups.

Materials:

- **Reactive Black 5** (dye content $\geq 50\%$)
- Substrate with nucleophilic groups (e.g., protein with accessible lysine residues)
- Reaction Buffer: 0.1 M sodium carbonate-bicarbonate buffer, pH 10.5
- Quenching Solution: 1 M Tris-HCl, pH 8.0
- Purification system (e.g., size-exclusion chromatography or dialysis)

- Spectrophotometer

Procedure:

- **Substrate Preparation:** Dissolve the substrate in the reaction buffer to a final concentration of 1-10 mg/mL. Ensure the buffer does not contain any primary amines (e.g., Tris) that could compete with the substrate.
- **Dye Preparation:** Immediately before use, prepare a stock solution of **Reactive Black 5** (e.g., 10 mg/mL) in the reaction buffer. Vortex to ensure complete dissolution.
- **Reaction Initiation:** Add a molar excess of the **Reactive Black 5** solution to the substrate solution. The optimal molar ratio of dye to substrate must be determined empirically but a starting point of 10:1 to 20:1 is common.
- **Incubation:** Incubate the reaction mixture at room temperature for 1-2 hours with gentle stirring. The reaction can be performed at 4°C for a longer duration (e.g., overnight) to minimize substrate degradation if it is sensitive to higher temperatures.
- **Reaction Quenching:** Stop the reaction by adding the quenching solution to a final concentration of 50-100 mM. The primary amines in the Tris buffer will react with any remaining unreacted dye. Allow this to proceed for 30 minutes.
- **Purification:** Remove the unreacted dye and byproducts from the labeled substrate using size-exclusion chromatography or extensive dialysis against a suitable buffer (e.g., PBS).
- **Characterization:** Confirm the successful labeling by measuring the absorbance of the purified product at the λ_{max} of **Reactive Black 5** (597 nm) and at a wavelength corresponding to the substrate (e.g., 280 nm for proteins). The degree of labeling can be calculated using the Beer-Lambert law.

Self-Validation and Causality:

- **Choice of Alkaline Buffer:** The use of a carbonate-bicarbonate buffer at pH 10.5 is critical to activate the sulfatoethylsulfonyl group to the reactive vinyl sulfone.^[1] This pH is a compromise to ensure efficient activation while minimizing potential damage to sensitive substrates like proteins.

- **Quenching Step:** The addition of Tris buffer is a crucial self-validating step. It ensures that all reactive dye molecules are deactivated, preventing non-specific labeling in downstream applications.
- **Purification:** The purification step is essential to remove any non-covalently bound dye, which could otherwise lead to false-positive signals or inaccurate quantification. Successful separation can be visually inspected and confirmed spectrophotometrically.

Conclusion

Reactive Black 5 is a versatile bis-azo dye with a well-defined reactive mechanism based on vinyl sulfone chemistry. Its molecular formula ($C_{26}H_{21}N_5Na_4O_{19}S_6$) and molecular weight (991.82 g/mol) are key parameters for its use in quantitative scientific applications.[1][2][3] By understanding its chemical properties and the causality behind the experimental choices for its use, researchers can effectively employ **Reactive Black 5** as a powerful tool for covalent labeling and staining in various scientific disciplines.

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